

Introduction: The Strategic Value of a Heterocyclic Building Block

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Compound of Interest

Compound Name: 4-Bromooxazole-2-carboxylic acid

CAS No.: 944906-74-5

Cat. No.: B3170658

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4-Bromooxazole-2-carboxylic acid is a halogenated heterocyclic compound that serves as a valuable and versatile building block in modern medicinal chemistry. Its structure, featuring an oxazole core, a carboxylic acid handle for derivatization, and a bromine atom for cross-coupling reactions, offers multiple vectors for chemical modification. The oxazole scaffold is a well-established pharmacophore present in a wide array of biologically active compounds, including those with anticancer, anti-inflammatory, and antimicrobial properties.[1] This guide provides a comprehensive technical overview of its properties, synthesis, reactivity, and application, designed to empower researchers in the rational design and synthesis of novel chemical entities.

Physicochemical and Structural Properties

4-Bromooxazole-2-carboxylic acid (CAS 944906-74-5) is a white solid at room temperature. [2] Its core identity is defined by a unique combination of functional groups that dictate its chemical behavior and synthetic potential. Key identification and physicochemical data are summarized below.

Compound Identification

A clear identification is paramount for sourcing and regulatory purposes.

Identifier	Value	Source
CAS Number	944906-74-5	PubChem[3]
Molecular Formula	C ₄ H ₂ BrNO ₃	PubChem[3]
IUPAC Name	4-bromo-1,3-oxazole-2-carboxylic acid	PubChem[3]
Synonyms	4-Bromo-1,3-oxazole-2-carboxylic acid, 4-Bromo-2-oxazolecarboxylic acid	PubChem[3]
InChI Key	RLDKHSPSCDLNRZ-UHFFFAOYSA-N	Sigma-Aldrich[2]

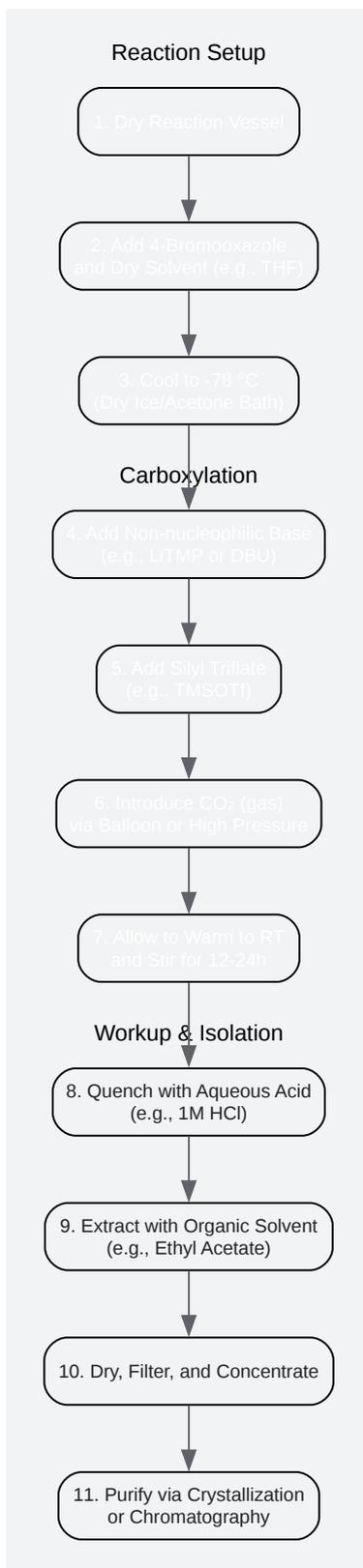
Physicochemical Data

These properties are critical for experimental design, including solvent selection and reaction condition optimization.

Property	Value	Source / Notes
Molecular Weight	191.97 g/mol	PubChem[3]
Physical Form	White Solid	Sigma-Aldrich[2]
Purity	Typically ≥95%	Sigma-Aldrich[2]
Storage	Recommended: Freezer	Sigma-Aldrich[2]
Solubility	Sparingly soluble in water; Soluble in DMSO, DMF, and methanol.	Extrapolated from similar compounds[1]
Melting Point	>200 °C (with decomposition predicted)	Based on similar heterocyclic carboxylic acids[1]

Chemical Structure

The arrangement of atoms and functional groups dictates the molecule's reactivity.



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Caption: Proposed workflow for the synthesis of **4-Bromooxazole-2-carboxylic acid**.

Step-by-Step Methodology:

- **Vessel Preparation:** A flame-dried, round-bottom flask equipped with a magnetic stir bar is placed under an inert atmosphere (Nitrogen or Argon).
- **Reagent Addition:** 4-Bromooxazole (1.0 eq) is dissolved in anhydrous tetrahydrofuran (THF).
- **Cooling:** The solution is cooled to -78 °C using a dry ice/acetone bath.
- **Deprotonation:** A non-nucleophilic base such as lithium 2,2,6,6-tetramethylpiperidide (LiTMP) or 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (1.1 eq) is added dropwise.
- **Activation:** Trimethylsilyl trifluoromethanesulfonate (TMSOTf) (1.2 eq) is added.
- **Carboxylation:** The atmosphere is replaced with carbon dioxide (a balloon of CO₂ is sufficient for small scale, though a high-pressure reactor yields better results). [4]7. **Reaction:** The mixture is allowed to slowly warm to room temperature and stirred for 12-24 hours, monitoring by TLC or LC-MS.
- **Workup:** The reaction is carefully quenched by the addition of 1M aqueous HCl.
- **Extraction:** The product is extracted into an organic solvent like ethyl acetate. The organic layers are combined.
- **Drying and Concentration:** The combined organic layer is washed with brine, dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and concentrated under reduced pressure.
- **Purification:** The crude solid can be purified by recrystallization or flash column chromatography on silica gel to yield the final product.

Core Reactivity and Synthetic Utility

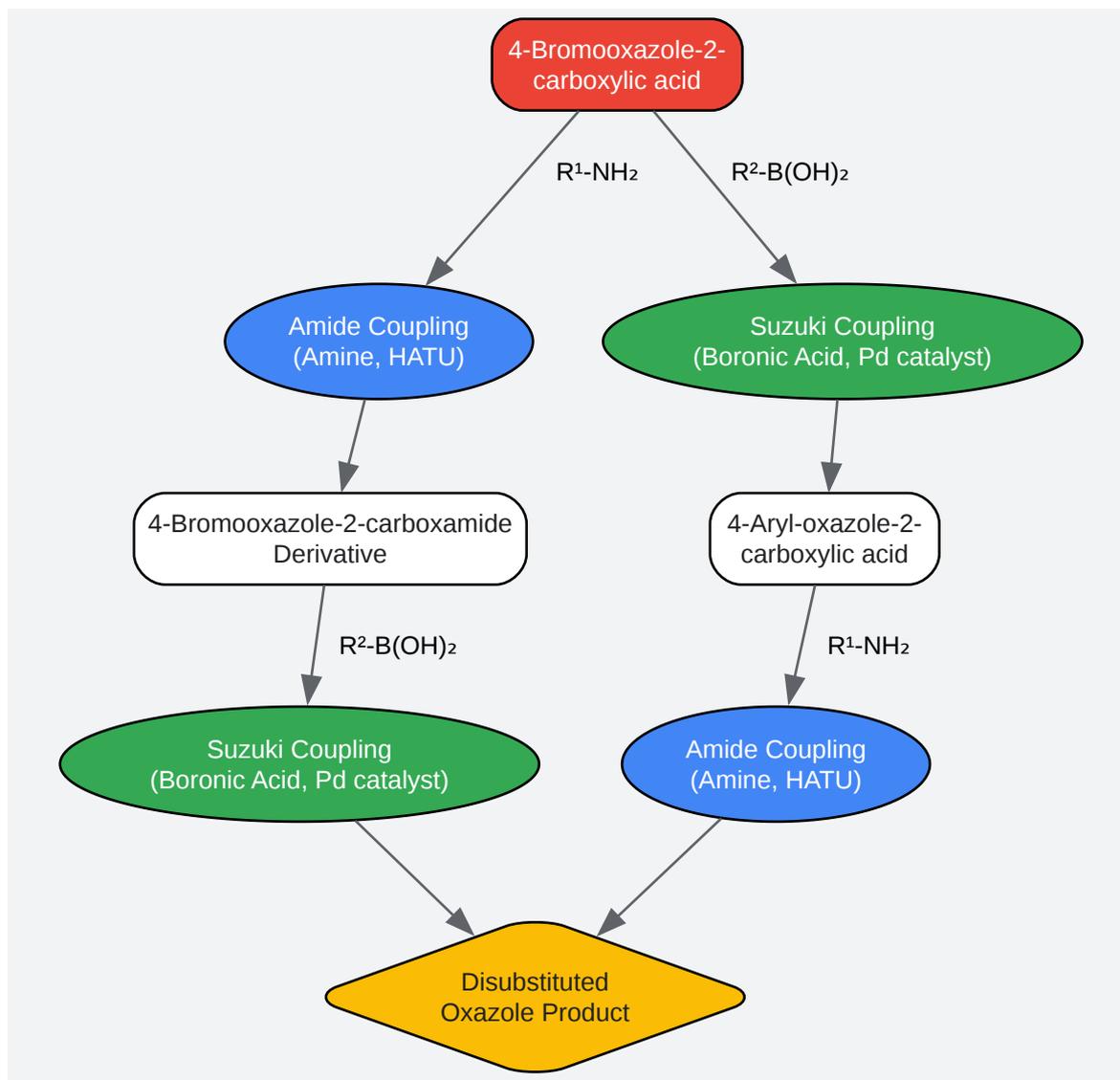
The true power of **4-Bromooxazole-2-carboxylic acid** lies in its dual reactivity, enabling sequential and orthogonal functionalization.

- **Carboxylic Acid Chemistry:** The -COOH group is a versatile handle for forming various derivatives. Its primary use is in amide bond formation, a cornerstone reaction in drug discovery. [5]This is typically achieved using standard peptide coupling reagents (e.g.,

HATU, HOBt/EDC) to react the acid with a primary or secondary amine. This reaction is generally robust and high-yielding. [4]

- Carbon-Bromine Bond Chemistry: The bromine atom at the C4 position is a prime site for transition-metal-catalyzed cross-coupling reactions. This allows for the introduction of a wide variety of substituents. Key examples include:
 - Suzuki Coupling: Reaction with boronic acids or esters to form C-C bonds (introducing aryl or alkyl groups).
 - Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds.
 - Sonogashira Coupling: Reaction with terminal alkynes to form C-C triple bonds.

This orthogonal reactivity allows for a modular approach to library synthesis, as illustrated below.



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Caption: Diversification strategy using orthogonal reactivity pathways.

Safety and Handling

As with any laboratory chemical, proper handling of **4-Bromooxazole-2-carboxylic acid** is essential. The information below is a summary derived from available Safety Data Sheets (SDS). [6][7]

- Hazard Identification:

- Causes skin irritation (H315). [7] * Causes serious eye irritation (H319). [7] * May cause respiratory irritation (H335). [7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles. [8] * Skin Protection: Wear impervious gloves (e.g., nitrile rubber). Use proper glove removal technique to avoid skin contact. [8] A lab coat is mandatory.
 - Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low. [8]
- Handling and Storage:
 - Handling: Avoid contact with skin, eyes, and clothing. [8] Avoid breathing dust. Wash hands thoroughly after handling. [6] Keep away from sources of ignition and incompatible substances like strong oxidizing agents, strong acids, and strong bases. [6] * Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area. [8] For long-term stability, storage in a freezer is recommended. [2]
- First Aid Measures:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [6][9] * Skin: Wash off immediately with plenty of soap and water while removing all contaminated clothing. Get medical attention if irritation develops or persists. [7] * Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [7][9] * Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician. [8]

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